

An In-depth Technical Guide to ROS Inducer 6: A Novel Anticancer Agent

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Compound of Interest

Compound Name: ROS inducer 6

Cat. No.: B15611094

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental protocols related to **ROS Inducer 6**, a novel compound identified for its potential as an anticancer agent. Also known as Compound 9, its chemical name is (E)-3-(3-([1,1'-Biphenyl]-4-yl)-1-phenyl-1H-pyrazol-4-yl)-1-phenylprop-2-en-1-one. This document details the compound's ability to induce reactive oxygen species (ROS) through the depletion of intracellular glutathione, a mechanism that holds promise for selectively targeting and eliminating cancer cells. Included are its physicochemical properties, detailed experimental methodologies for its synthesis and biological evaluation, and a visualization of its core signaling pathway.

Chemical Structure and Properties

ROS Inducer 6 is a pyrazole-based chalcone derivative. Its structure features a central pyrazole ring substituted with biphenyl and phenyl groups, and a propenone chain which acts as a Michael acceptor. This structural feature is critical for its biological activity.

Chemical Structure:

Caption: Chemical structure of **ROS Inducer 6** (Compound 9).

Physicochemical Properties

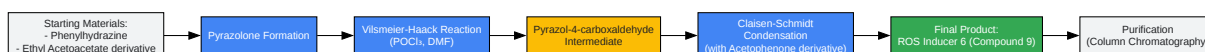
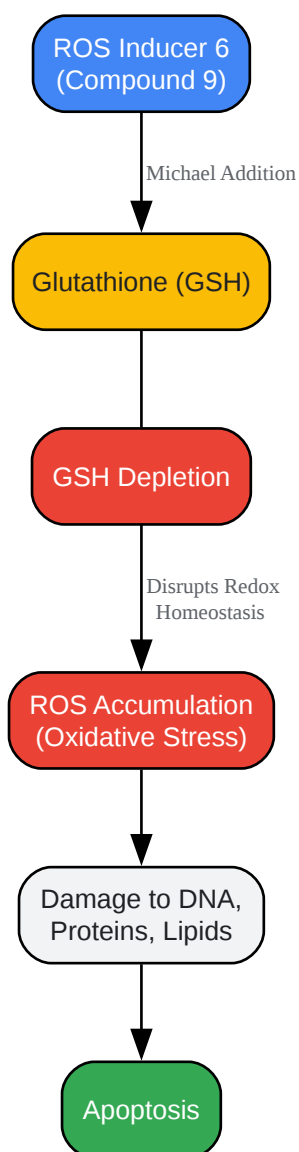
A summary of the key physicochemical properties of **ROS Inducer 6** is presented in the table below.

Property	Value	Reference
IUPAC Name	(E)-3-(3-([1,1'-Biphenyl]-4-yl)-1-phenyl-1H-pyrazol-4-yl)-1-phenylprop-2-en-1-one	[1]
Synonyms	ROS inducer 6, Compound 9	[1]
Catalog Number	HY-170416	
Molecular Formula	C ₃₂ H ₂₆ N ₂ O ₃	
Molecular Weight	486.56 g/mol	
Appearance	Solid	
Purity	Typically >98% (commercially available)	
Solubility	Soluble in DMSO, not in water	

Mechanism of Action

The primary anticancer mechanism of **ROS Inducer 6** is the generation of intracellular reactive oxygen species (ROS), leading to oxidative stress and subsequent cell death in cancer cells. This process is initiated by the depletion of intracellular glutathione (GSH). The chalcone moiety of the molecule contains a Michael acceptor, which is susceptible to nucleophilic attack by the thiol group of glutathione. This covalent adduction depletes the cellular pool of GSH, a critical antioxidant. The resulting imbalance in the cellular redox state leads to an accumulation of ROS, which in turn damages cellular components and triggers apoptotic pathways.[1]

Signaling Pathway



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References

- 1. (E)-3-(3-([1,1'-Biphenyl]-4-yl)-1-phenyl-1H-pyrazol-4-yl)-1-phenylprop-2-en-1-ones inducing reactive oxygen species generation through glutathione depletion - PubMed [pubmed.ncbi.nlm.nih.gov]
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